

Thermal Stability and Decomposition of Ethylene Trithiocarbonate: A Technical Guide

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Compound of Interest

Compound Name: *Ethylene trithiocarbonate*

Cat. No.: *B145673*

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Abstract

Ethylene trithiocarbonate (ETC), also known as 1,3-dithiolane-2-thione, is a crucial organosulfur compound, notably utilized as a precursor in the synthesis of tetrathiafulvalene (TTF) and its derivatives, which are pivotal in the field of molecular electronics. Its thermal behavior is of significant interest for optimizing synthetic procedures and ensuring safety. This technical guide provides a comprehensive overview of the current understanding of the thermal stability and decomposition of **ethylene trithiocarbonate**. Due to a lack of direct studies on the pure compound, this guide synthesizes information from related studies, particularly the thermolysis of trithiocarbonate moieties in polymers prepared by Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization. This guide outlines plausible decomposition pathways, recommended experimental protocols for detailed characterization, and presents the available physicochemical data.

Physicochemical Properties of Ethylene Trithiocarbonate

A foundational understanding of the physical properties of **ethylene trithiocarbonate** is essential before exploring its thermal stability.

Property	Value	Reference
Molecular Formula	$C_3H_4S_3$	
Molar Mass	136.26 g/mol	
Appearance	Yellow solid	
Melting Point	34-37 °C	[1]
Boiling Point	95-105 °C at 0.01 torr; 307 °C (lit.)	[1]

Thermal Decomposition Pathways

Direct experimental studies detailing the thermal decomposition of pure **ethylene trithiocarbonate** are not extensively available in the public domain. However, insights can be drawn from the well-documented thermolysis of polymers containing trithiocarbonate end-groups, which suggests two primary competing decomposition mechanisms: a concerted elimination and a radical-mediated pathway.

Proposed Concerted Elimination Pathway (Chugaev-type Elimination)

Drawing an analogy from the Chugaev elimination observed in the thermolysis of xanthates and some trithiocarbonate-terminated polymers, a similar pathway can be proposed for **ethylene trithiocarbonate**. This pathway involves a concerted, six-membered ring transition state, leading to the formation of ethylene, carbon disulfide (CS_2), and elemental sulfur (S).

Ethylene Trithiocarbonate

Heat (Δ)

Six-membered
Transition State

Concerted Elimination

Ethylene + CS₂ + S

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Caption: Proposed Chugaev-type elimination pathway for **ethylene trithiocarbonate** decomposition.

Proposed Radical-Mediated Pathway

Alternatively, the thermal decomposition can proceed via a radical mechanism initiated by the homolytic cleavage of a carbon-sulfur (C-S) bond, which is generally the weakest bond in the trithiocarbonate group. This initial step would generate a diradical intermediate that can subsequently undergo further reactions, such as fragmentation or rearrangement, to yield various products.

Ethylene Trithiocarbonate

Heat (Δ)
C-S Bond Homolysis

Diradical Intermediate

Fragmentation/
Rearrangement

Decomposition Products
(e.g., Ethylene, CS_2 , etc.)

Sample Preparation

Ethylene Trithiocarbonate Sample

Thermal Analysis

DSC

TGA

Coupling

Evolved Gas Analysis

TGA-MS

Py-GC-MS

Data Analysis & Interpretation

Decomposition Temperatures
Enthalpies
Kinetic Parameters
Product Identification

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References

- 1. Gas-Phase Conversion of 1,3-Dithiolane-2-Thione Into 1,3-Dithiolan-2-One Over Molybdenum Trioxide - PMC [pmc.ncbi.nlm.nih.gov]
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